

(3-Chlorophenyl)phosphane chemical properties and structure

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Compound of Interest

Compound Name: (3-Chlorophenyl)phosphane

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An In-depth Technical Guide to (3-Chlorophenyl)phosphane

For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Chlorophenyl)phosphane, more commonly known as Tris(3-chlorophenyl)phosphine, is an organophosphorus compound with the chemical formula C₁₈H₁₂Cl₃P.[1] This white crystalline solid is of significant interest to the scientific community, particularly in the fields of organic synthesis and catalysis. Its utility as a ligand in various cross-coupling reactions makes it a valuable tool for the construction of complex organic molecules, a cornerstone of drug discovery and development. This guide provides a comprehensive overview of its chemical properties, structure, and synthesis, tailored for a technical audience.

Chemical and Physical Properties

Tris(3-chlorophenyl)phosphine is a white to cream-colored crystalline solid.[2] It is air-sensitive and should be stored in an inert atmosphere at room temperature.[3] Key physical and chemical properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C18H12Cl3P	[1]
Molecular Weight	365.62 g/mol	
CAS Number	29949-85-7	[1]
IUPAC Name	Tris(3-chlorophenyl)phosphane	[1]
Appearance	White to cream crystals or powder	[2]
Melting Point	60.0-67.0 °C	[2]
Boiling Point (Predicted)	452.5 ± 40.0 °C	[3]
Form	Crystals or crystalline powder	[2]

Molecular Structure

The molecular structure of Tris(3-chlorophenyl)phosphine consists of a central phosphorus atom bonded to three 3-chlorophenyl groups. While a detailed crystal structure for the 3-chloro isomer is not readily available, the structure of the closely related Tris(4-chlorophenyl)phosphine provides valuable insight. In Tris(4-chlorophenyl)phosphine, the molecule adopts a pyramidal geometry around the phosphorus atom, with the three chlorophenyl groups arranged in a propeller-like fashion. The average P-C bond length is approximately 1.834 Å, and the average C-P-C bond angle is 101.9°.[4] It is expected that Tris(3-chlorophenyl)phosphine adopts a similar overall geometry.

Structural Feature	Predicted/Analogous Value	Reference
Molecular Geometry	Pyramidal	[4]
P-C Bond Length (approx.)	1.834 Å	[4]
C-P-C Bond Angle (approx.)	101.9°	[4]

Synthesis and Characterization



Experimental Protocol: Synthesis via Grignard Reaction

The most common method for the synthesis of triarylphosphines like Tris(3-chlorophenyl)phosphine is the reaction of a Grignard reagent with phosphorus trichloride.[5]

Materials:

- 3-Bromochlorobenzene
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Phosphorus trichloride (PCl₃)
- Anhydrous solvent for reaction work-up (e.g., toluene)
- Standard Schlenk line and glassware for inert atmosphere chemistry

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked flask equipped with a
 reflux condenser, a dropping funnel, and a magnetic stirrer, magnesium turnings are placed
 under an inert atmosphere (e.g., argon or nitrogen). A solution of 3-bromochlorobenzene in
 anhydrous diethyl ether or THF is added dropwise via the dropping funnel to initiate the
 formation of the Grignard reagent, 3-chlorophenylmagnesium bromide. The reaction is
 typically initiated with a small crystal of iodine if necessary and maintained at a gentle reflux.
- Reaction with Phosphorus Trichloride: Once the Grignard reagent formation is complete, the
 solution is cooled in an ice bath. A solution of phosphorus trichloride in anhydrous diethyl
 ether or THF is then added dropwise from the dropping funnel with vigorous stirring. The rate
 of addition is controlled to maintain a gentle reflux. A 3:1 molar ratio of the Grignard reagent
 to phosphorus trichloride is typically used.
- Work-up and Isolation: After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure complete reaction. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic



extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.

 Purification: The crude product is then purified by recrystallization from a suitable solvent, such as ethanol or a mixture of hexane and ethyl acetate, to yield pure Tris(3chlorophenyl)phosphine.

Characterization

The identity and purity of the synthesized Tris(3-chlorophenyl)phosphine can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum will show complex multiplets in the aromatic region, corresponding to the protons on the three chlorophenyl rings.
- ¹³C NMR: The carbon NMR spectrum will display signals for the carbon atoms of the chlorophenyl rings. The carbon atoms directly bonded to the phosphorus will show coupling (J-coupling).
- ³¹P NMR: The phosphorus-31 NMR spectrum is a key characterization technique for phosphines. For triarylphosphines, a single peak is expected. The chemical shift for triphenylphosphine is around -6.0 ppm (relative to 85% H₃PO₄), and a similar chemical shift is expected for Tris(3-chlorophenyl)phosphine.[6]

Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the C-H stretching of the aromatic rings, C=C stretching vibrations of the phenyl groups, and C-Cl stretching vibrations.

Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound. The mass spectrum will show the molecular ion peak (M+) and characteristic fragmentation patterns.

Reactivity and Applications

Tris(3-chlorophenyl)phosphine, like other triarylphosphines, is primarily used as a ligand in transition metal-catalyzed cross-coupling reactions. These reactions are fundamental in organic



synthesis for the formation of carbon-carbon and carbon-heteroatom bonds. The electronic and steric properties of the phosphine ligand play a crucial role in the efficiency and selectivity of these catalytic processes. The presence of the electron-withdrawing chlorine atoms on the phenyl rings can influence the electronic properties of the phosphorus atom, thereby affecting the catalytic activity of the metal complexes it forms.

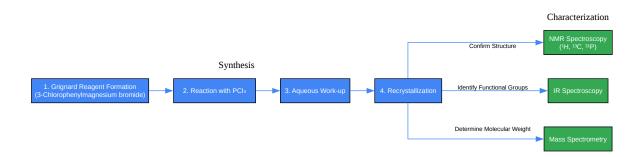
Examples of reactions where Tris(3-chlorophenyl)phosphine or similar phosphine ligands are employed include:

- Suzuki-Miyaura Coupling
- Heck Reaction
- Sonogashira Coupling
- Buchwald-Hartwig Amination
- Stille Coupling
- Negishi Coupling

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and characterization of Tris(3-chlorophenyl)phosphine.





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Caption: General workflow for the synthesis and characterization of Tris(3-chlorophenyl)phosphine.

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